

# AC-55541 solubility in DMSO and aqueous solutions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AC-55541

Cat. No.: B10762386

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## AC-55541 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with detailed information on the solubility of **AC-55541** in DMSO and aqueous solutions, along with troubleshooting advice for common experimental challenges.

## Frequently Asked Questions (FAQs)

Q1: What is the solubility of **AC-55541** in DMSO?

A1: **AC-55541** exhibits high solubility in DMSO. Various suppliers report a maximum concentration of 50 mM or approximately 25.92 mg/mL.<sup>[1][2]</sup> However, solubility can vary slightly between batches and suppliers, with some reporting lower values around 10 mg/mL or 10 mM.<sup>[3][4]</sup> It is always recommended to consult the batch-specific Certificate of Analysis for the most accurate data.

Q2: How soluble is **AC-55541** in aqueous solutions?

A2: **AC-55541** has very low solubility in aqueous solutions. For instance, in a 1:8 mixture of DMF:PBS (pH 7.2), the solubility is only 0.11 mg/mL.<sup>[3]</sup> Direct dissolution in purely aqueous buffers like PBS or saline is not recommended for creating concentrated stock solutions.

Q3: How should I prepare a stock solution of **AC-55541**?

A3: A stock solution should be prepared by dissolving the solid **AC-55541** powder in 100% DMSO.[1][2][4] Warming and sonication can assist in the dissolution process.[4] For detailed steps, refer to the Experimental Protocols section below.

Q4: How do I prepare a working solution in an aqueous buffer for my cell-based assay?

A4: To prepare a working solution, you should first create a high-concentration stock solution in DMSO. This DMSO stock can then be serially diluted into your aqueous experimental medium (e.g., cell culture media, PBS) to the final desired concentration. It is crucial to ensure the final concentration of DMSO in the aqueous solution is low enough to not affect your experimental system, typically well below 0.5%.

Q5: What are the storage recommendations for **AC-55541** solutions?

A5: Solid **AC-55541** powder should be stored at -20°C.[1][2] Stock solutions in DMSO should be stored at -20°C for short-term (up to 1 year) or -80°C for long-term storage (up to 2 years).[5]

## Solubility Data Summary

The following table summarizes the reported solubility of **AC-55541** in various solvents.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Source
DMSO	50 mM	25.92 mg/mL	Tocris Bioscience[1], R&D Systems[2], Abcam
DMSO	-	10 mg/mL	Cayman Chemical[3]
DMSO	10 mM	5.18 mg/mL	TargetMol[4]
DMF	-	15 mg/mL	Cayman Chemical[3]
DMF:PBS (pH 7.2) (1:8)	-	0.11 mg/mL	Cayman Chemical[3]

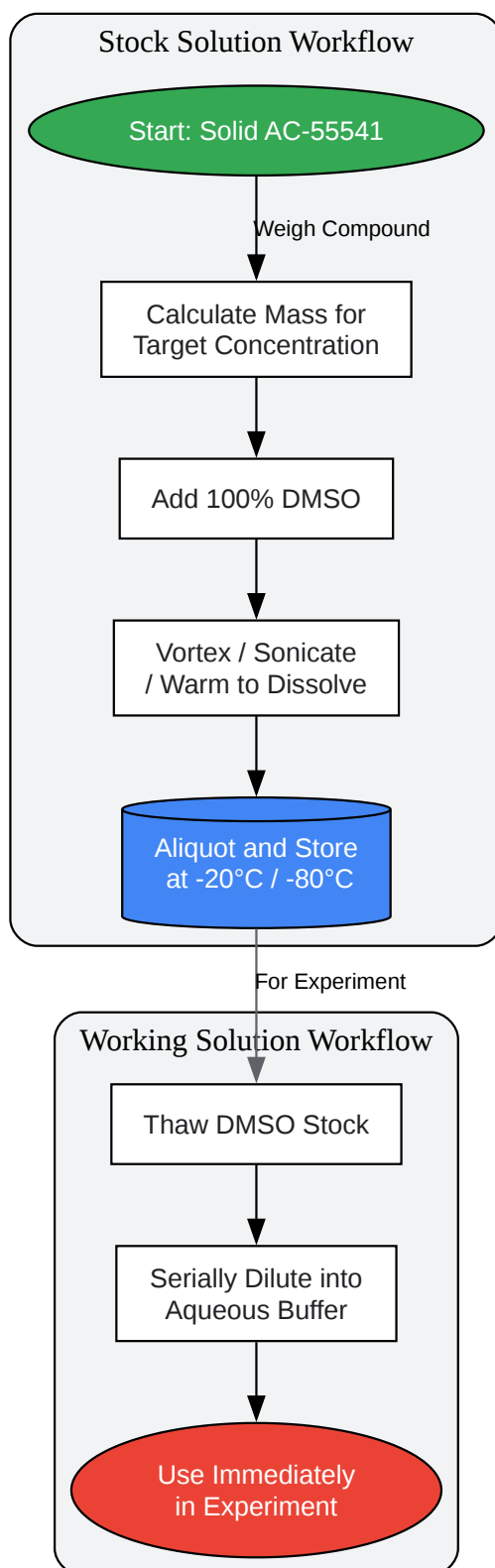
Note: The molecular weight of **AC-55541** is approximately 518.36 g/mol .<sup>[1]</sup><sup>[4]</sup> Batch-specific molecular weights may vary.<sup>[1]</sup>

## Experimental Protocols

### Protocol 1: Preparation of a 50 mM Stock Solution in DMSO

This protocol details the steps to prepare a concentrated stock solution of **AC-55541**.

- Preparation: Allow the vial of solid **AC-55541** and the DMSO solvent to equilibrate to room temperature before opening.
- Calculation: Use the batch-specific molecular weight found on the product's Certificate of Analysis for precise calculations. To prepare 1 mL of a 50 mM stock solution, you will need 25.92 mg of **AC-55541** (assuming MW = 518.36 g/mol ).
  - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
  - $\text{Mass} = 0.050 \text{ mol/L} * 0.001 \text{ L} * 518.36 \text{ g/mol} * 1000 = 25.92 \text{ mg}$
- Dissolution: Add the appropriate volume of DMSO to the vial containing the solid compound. For example, add 1 mL of DMSO to 25.92 mg of **AC-55541**.
- Mixing: Vortex the solution thoroughly. If the compound does not dissolve completely, gentle warming (e.g., in a 37°C water bath) and/or sonication is recommended to aid dissolution.<sup>[4]</sup>
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store aliquots at -20°C or -80°C.<sup>[5]</sup>



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Caption: Workflow for preparing **AC-55541** stock and working solutions.

## Troubleshooting Guide

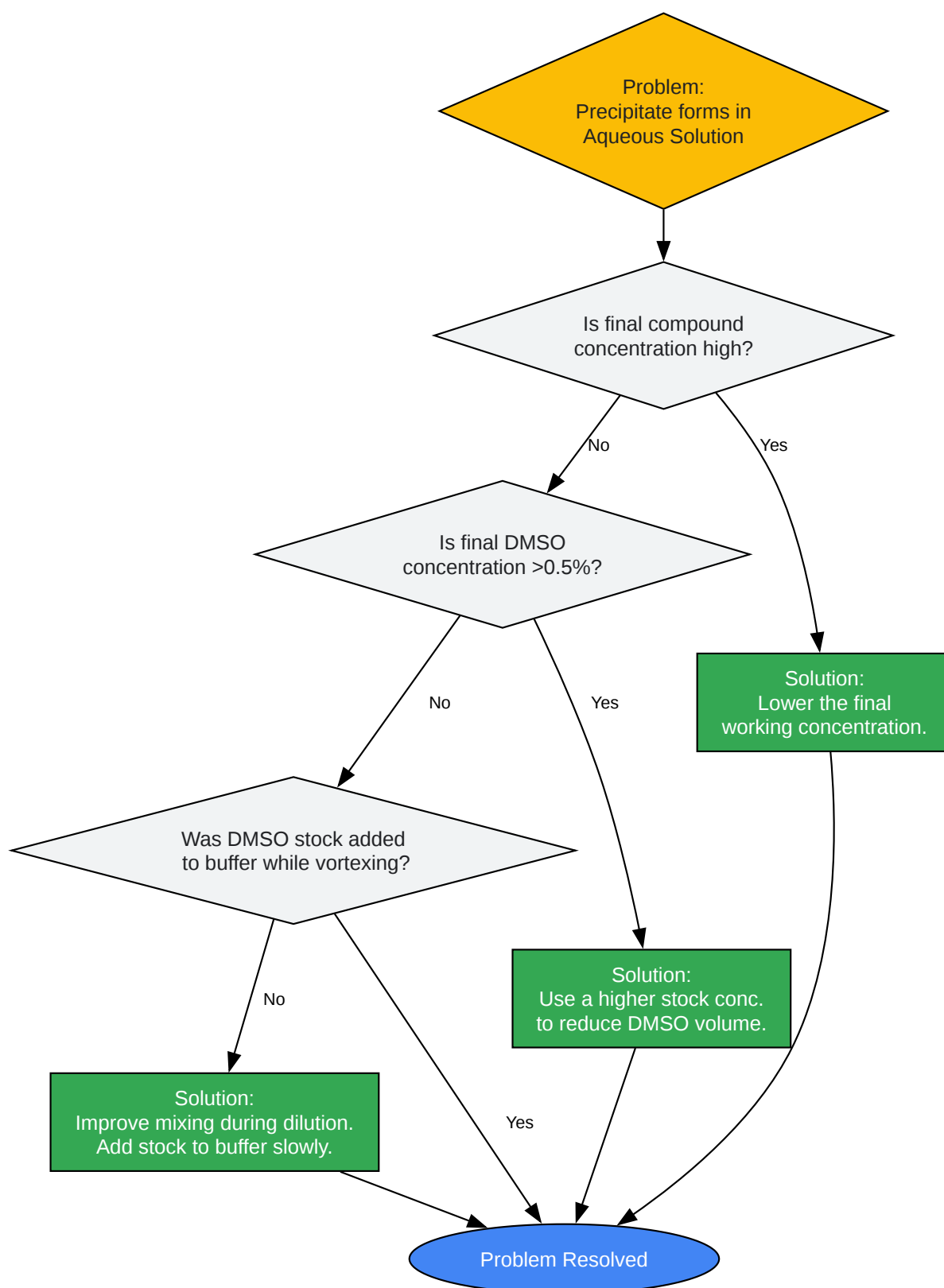
This guide addresses common issues encountered when working with **AC-55541**.

Problem: The compound won't dissolve in DMSO.

- Possible Cause 1: Insufficient mixing or temperature.
  - Solution: Continue to vortex the solution. Use a brief sonication step or gently warm the vial in a 37°C water bath to increase solubility.[\[4\]](#)
- Possible Cause 2: The solution is supersaturated.
  - Solution: Re-check your calculations. Ensure you have not added too much compound for the volume of DMSO. If necessary, add more DMSO to dilute the solution to a concentration known to be soluble (e.g., 10 mM).

Problem: A precipitate forms after diluting the DMSO stock into my aqueous buffer.

- Possible Cause 1: Low aqueous solubility exceeded.
  - Solution: This is the most common issue. The final concentration in the aqueous buffer is too high. Try preparing a lower final concentration.
- Possible Cause 2: High final DMSO concentration.
  - Solution: While DMSO aids solubility, at high concentrations it can also cause other components of your medium (like salts or proteins) to precipitate. Ensure the final DMSO concentration is minimal (ideally <0.5%). This may require making an intermediate dilution of your stock solution.
- Possible Cause 3: Buffer incompatibility.
  - Solution: Certain buffer components may interact with the compound. Try a different buffer system if possible. Always add the DMSO stock to the aqueous buffer while vortexing to ensure rapid mixing and minimize localized high concentrations that can cause precipitation.



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Caption: Troubleshooting decision tree for precipitation issues.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)